

# Physical and chemical properties of methyl isonipecotate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl isonipecotate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Methyl Isonipecotate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl isonipecotate**, also known as methyl 4-piperidinecarboxylate, is a versatile heterocyclic building block of significant interest in the pharmaceutical and chemical industries. [1][2] As an ester derivative of isonipecotic acid, its structural motif is a key component in the synthesis of a wide array of biologically active compounds, including neurochemicals, antibacterials, and enzyme inhibitors. [1][3][4] This technical guide provides a comprehensive overview of the physical and chemical properties of **methyl isonipecotate**, detailed experimental protocols for its synthesis, and its applications in drug discovery and development. All quantitative data is presented in structured tables for clarity and ease of comparison.

## Chemical Identity

**Methyl isonipecotate** is a piperidine derivative with a methyl ester group at the 4-position.

Identifier	Value
IUPAC Name	methyl piperidine-4-carboxylate[5]
Synonyms	Methyl 4-piperidinecarboxylate, Isonipecotic acid methyl ester[1][3][6]
CAS Number	2971-79-1[5][7]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>2</sub> [3][7]
Molecular Weight	143.18 g/mol [5][7]
SMILES	COC(=O)C1CCNCC1[5][7]
InChI Key	RZVWBASHHLFBJF-UHFFFAOYSA-N[5][7]

## Physical Properties

**Methyl isonipecotate** is typically a colorless to pale yellow liquid at room temperature with a faint, amine-like or fruity odor.[3][8][9] It is a viscous compound with moderate volatility under ambient conditions.[8][9]

Table 1: Physical Properties of **Methyl Isonipecotate**

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3][8][9]
Boiling Point	85-90 °C	[1][3][7]
93 °C / 10 mmHg	[6]	
193.8 °C at 760 mmHg	[2]	
Melting Point	116 °C (for hydrochloride salt)	
Density	1.06 g/mL at 25 °C	[1][3][7]
Refractive Index (n <sub>20/D</sub> )	1.465	[3][7]
Vapor Pressure	0.457 mmHg at 25 °C	[3][10]
Flash Point	192 °F (89 °C)	[3][6]
pKa	9.78 ± 0.10 (Predicted)	[3][8][9]
Water Solubility	Slightly soluble	[1][3][8][9]
Solubility in Organic Solvents	Soluble in chloroform, ethanol, acetone, and ether	[3][8][9]

## Chemical Properties

### Reactivity and Stability

**Methyl isonipecotate** is considered a stable compound under normal conditions.[11] However, it is sensitive to air and should be stored under an inert atmosphere.[6] It is incompatible with strong oxidizing agents.[11] The secondary amine in the piperidine ring allows it to undergo various reactions, such as N-alkylation, N-arylation, and acylation, making it a versatile intermediate for creating a diverse range of derivatives.

### Storage

For optimal stability, **methyl isonipecotate** should be kept in a dark place, under an inert atmosphere, and stored in a freezer at temperatures under -20°C.[1][3][4][8]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **methyl isonipecotate**.

Table 2: Spectral Data for **Methyl Isonipecotate**

Technique	Data Highlights
$^1\text{H}$ NMR	Spectra are available and can be used for structural confirmation. <a href="#">[12]</a> <a href="#">[13]</a>
$^{13}\text{C}$ NMR	Spectral data has been recorded and is available in various databases. <a href="#">[5]</a>
IR Spectroscopy	FTIR and ATR-IR spectra are available, showing characteristic peaks for the functional groups present. <a href="#">[5]</a>
Mass Spectrometry	GC-MS data is available, with a top peak at m/z 57. <a href="#">[5]</a>
Raman Spectroscopy	FT-Raman spectra have been documented. <a href="#">[5]</a>

## Experimental Protocols

### Synthesis of Methyl Isonipecotate

Several methods for the synthesis of **methyl isonipecotate** have been reported. One common laboratory-scale procedure involves the esterification of isonipecotic acid. A more scalable approach involves the reduction of methyl isonicotinate.

**Method 1: Esterification of Isonipecotic Acid** This method involves the reaction of isonipecotic acid with methanol in the presence of an acid catalyst, such as sulfuric acid or thionyl chloride, typically at elevated temperatures with reflux.[\[8\]](#)[\[14\]](#)

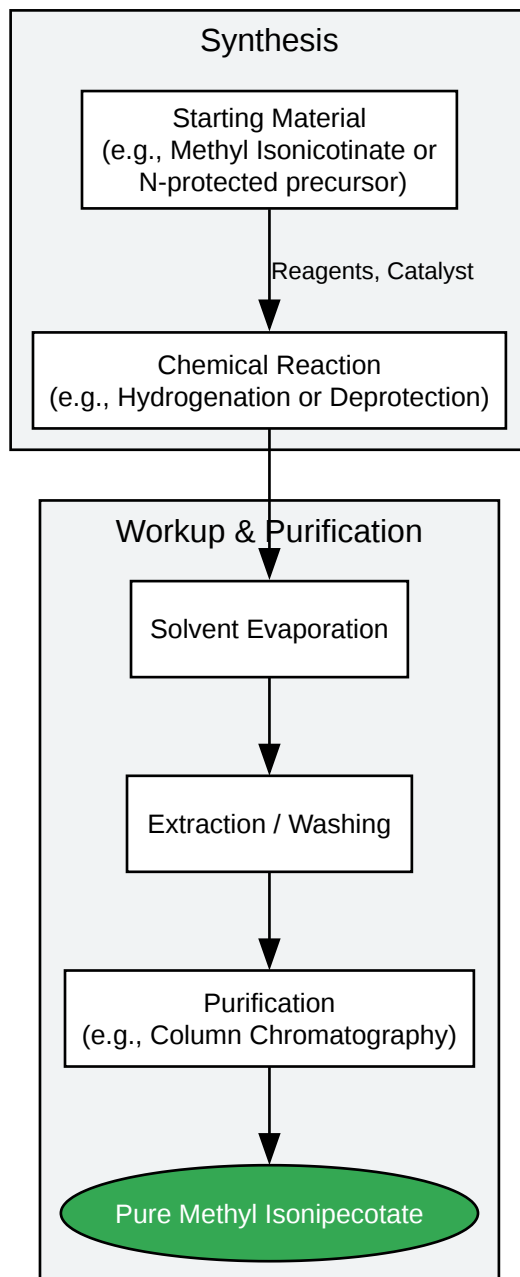
**Method 2: Reduction of Methyl Isonicotinate** **Methyl isonipecotate** can be synthesized by the reduction of methyl isonicotinate.[\[4\]](#) This hydrogenation reaction can be carried out using a

catalyst like ruthenium at 100-150°C in methanol.[3][4] Another reported method uses Raney nickel as the catalyst, though this requires high temperature and pressure.[14]

**General Purification Protocol (Post-Synthesis)** A general workup and purification procedure following synthesis from a protected precursor is described below.[15]

- **Solvent Removal:** After the reaction is complete, the solvent is evaporated under reduced pressure.
- **Workup Method A (for free amine):**
  - The solid residue is washed twice with petroleum ether to remove by-products.
  - The residue is then dissolved in methanol and filtered through a celite pad.
  - Removal of the solvent under reduced pressure yields the free amine.[1][8][15]
- **Workup Method B (for acylated amine):**
  - Water and acetic acid are removed from the reaction mixture in vacuo.
  - The residue is dissolved in dry dichloromethane, followed by the addition of triethylamine and an acylating agent (e.g., acetic anhydride or benzoyl chloride).
  - After the reaction, the solvent is evaporated, and the residue is extracted with ethyl acetate.
  - The combined organic layers are washed with water and brine, then dried over sodium sulfate.
  - The solvent is removed, and the product is purified by silica gel column chromatography.  
[1][8][15]

## General Synthesis and Purification Workflow



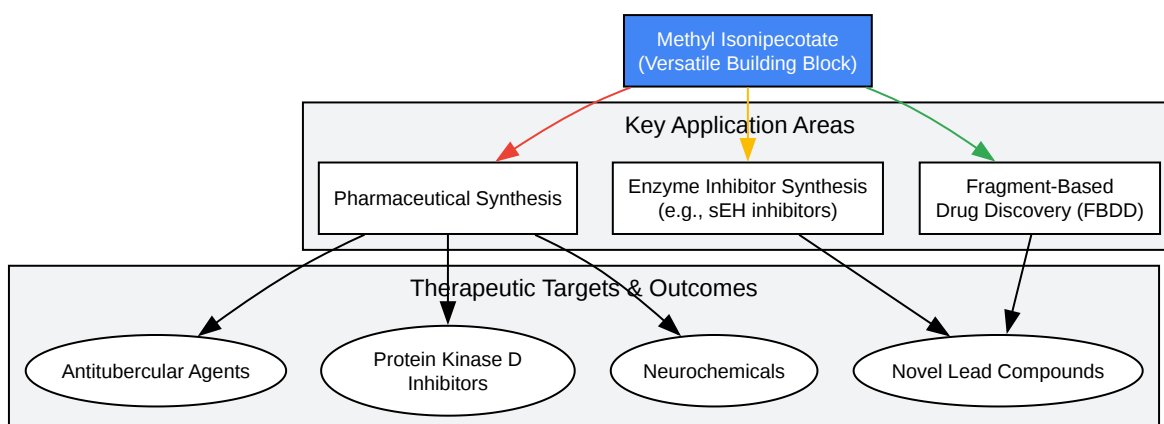
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Caption: A generalized workflow for the synthesis and purification of **methyl isonipecotate**.

## Applications in Research and Drug Development

**Methyl isonipecotate** is a valuable building block in medicinal chemistry and drug discovery. [2] Its piperidine core is a common scaffold in many pharmaceuticals.

- **Intermediate in Pharmaceutical Synthesis:** It serves as a key reactant in the synthesis of a variety of biologically active molecules, including antitubercular agents, protein kinase D inhibitors, and other neurochemicals.[1][3][4]
- **Enzyme Inhibition Research:** It is used to synthesize potent inhibitors of enzymes like soluble epoxide hydrolase (sEH), which are targets for treating diseases associated with sEH dysregulation.[1][3][4]
- **Fragment-Based Drug Discovery (FBDD):** The three-dimensional structure of the piperidine ring makes **methyl isonipecotate** and its derivatives useful fragments for screening against biological targets, helping to generate lead compounds in drug development programs.[3]
- **Catalyst Development:** It has been used as a reactant for creating scalable catalysts for asymmetric hydrogenation reactions.[1][3]



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Caption: Applications of **methyl isonipecotate** in drug discovery and development.

## Safety Information

**Methyl isonipecotate** is classified as an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][5] In some cases, it may cause severe skin burns and eye damage.[5] Standard safety precautions, including the use of personal

protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.[11]

## Conclusion

**Methyl isonipecotate** is a fundamentally important chemical intermediate with well-defined physical and chemical properties. Its utility in the synthesis of complex molecules solidifies its role as a critical tool for researchers in medicinal chemistry and drug development. This guide provides the essential technical information required for its effective and safe use in a laboratory and research setting.

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- To cite this document: BenchChem. [Physical and chemical properties of methyl isonipecotate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140471#physical-and-chemical-properties-of-methyl-isonipecotate]

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